

# Initial Assessment of Quasar 670 for Fluorescence Imaging: A Technical Guide

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## Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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This guide provides an in-depth technical assessment of **Quasar 670**, a fluorescent dye increasingly utilized in biological imaging and molecular diagnostics. As a member of the cyanine dye family, **Quasar 670** operates in the far-red region of the spectrum, offering distinct advantages for applications requiring high sensitivity and minimal background interference. This document outlines its core properties, experimental protocols for its use, and a summary of its operational characteristics to aid researchers in its effective implementation.

## Core Properties of Quasar 670

**Quasar 670** is an indocarbocyanine dye that serves as a direct replacement for Cyanine-5 (Cy5).[1][2] Its spectral characteristics make it particularly suitable for multiplex imaging and for use in biological samples that exhibit high levels of autofluorescence at shorter wavelengths.[3] Key quantitative properties of **Quasar 670** are summarized in the table below.

| Property                              | Value                                    | Notes                                                                                                      |
|---------------------------------------|------------------------------------------|------------------------------------------------------------------------------------------------------------|
| Excitation Maximum ( $\lambda_{ex}$ ) | ~647 nm                                  | In the red region of the visible spectrum.[2][4]                                                           |
| Emission Maximum ( $\lambda_{em}$ )   | ~670 nm                                  | In the far-red region, minimizing autofluorescence from cells and tissues.[2][4]                           |
| Molar Extinction Coefficient          | 187,000 M <sup>-1</sup> cm <sup>-1</sup> | Indicates a high ability to absorb light.[2]                                                               |
| Quantum Yield ( $\Phi$ )              | Not specified                            | As a direct replacement for Cy5, a comparable quantum yield of ~0.27 in aqueous buffers is expected.[1][5] |
| Recommended Quencher                  | Black Hole Quencher® 2 (BHQ®-2)          | Efficiently quenches Quasar 670 fluorescence, making it ideal for probe-based assays.[2]                   |
| Photostability                        | Moderate                                 | Photostability is similar to Cy5; use of an anti-fade mounting medium is essential for imaging.[3]         |

## Key Applications & Experimental Protocols

**Quasar 670** is predominantly used for labeling oligonucleotides for in situ hybridization and real-time PCR applications.[2][6] Its most prominent application is in Stellaris® RNA Fluorescence In Situ Hybridization (FISH), a method for detecting and quantifying individual RNA molecules in fixed cells.[3]

## Oligonucleotide Labeling with Quasar 670

**Quasar 670** can be incorporated into oligonucleotides during synthesis via a phosphoramidite reagent or post-synthesis.[6][7] It can be attached to the 5' end, 3' end, or internally within the sequence.[2][8][9]

### General Protocol for Post-Synthesis Labeling (via Amine-Reactive Dye):

- **Synthesize Amine-Modified Oligonucleotide:** Synthesize the oligonucleotide with an amino-modifier at the desired position (5', 3', or internal).
- **Purify Oligonucleotide:** Purify the modified oligonucleotide using HPLC to remove failure sequences.
- **Dye Conjugation:** React the amine-modified oligonucleotide with an amine-reactive form of **Quasar 670** (e.g., an NHS ester) in a suitable buffer (typically sodium bicarbonate or sodium borate, pH 8.5-9.0).
- **Purification of Labeled Oligo:** Purify the **Quasar 670**-labeled oligonucleotide from unconjugated dye and unlabeled oligos, typically via HPLC.
- **Storage:** Store the labeled oligonucleotide at -20°C in the dark, preferably in a slightly basic buffer (e.g., TE buffer, pH 8.0) to ensure stability.[\[10\]](#)

## Stellaris® RNA FISH Protocol using Quasar 670 Probes

This protocol provides a general workflow for detecting RNA in adherent cells using **Quasar 670**-labeled Stellaris FISH probes.

### 1. Sample Preparation:

- Culture adherent cells on a #1 coverslip.
- Fix the cells with 3.7% (v/v) formaldehyde in PBS for 10 minutes.
- Permeabilize the cells by incubating in 70% (v/v) ethanol at 4°C for at least 1 hour.

### 2. Hybridization:

- Rehydrate the cells by washing with Wash Buffer A (Stellaris® RNA FISH Wash Buffer A).
- Prepare the hybridization solution by diluting the **Quasar 670**-labeled probe set in Hybridization Buffer (Stellaris® RNA FISH Hybridization Buffer).
- Add the hybridization solution to the cells and incubate in a humidified chamber at 37°C for 4-16 hours.

### 3. Washing:

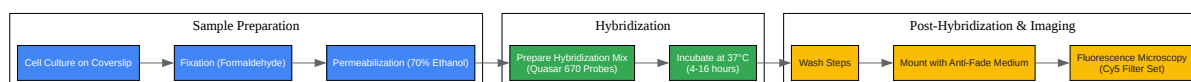
- Remove the hybridization solution and wash the cells with Wash Buffer A for 30 minutes at 37°C.
- Briefly wash with Wash Buffer B (Stellaris® RNA FISH Wash Buffer B).

#### 4. Imaging:

- Mount the coverslip onto a microscope slide using an anti-fade mounting medium (e.g., Vectashield® or ProLong™ Diamond).[3]
- Image the sample using a wide-field fluorescence microscope equipped with appropriate filters for **Quasar 670** (e.g., a Cy5 filter set).[3] The signal from **Quasar 670**-labeled probes will appear as discrete fluorescent spots.

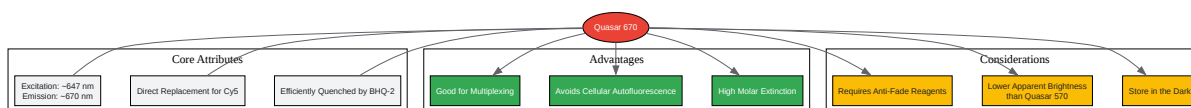
## Visualized Workflows and Characteristics

The following diagrams illustrate the experimental workflow for RNA FISH and the logical relationships governing the use of **Quasar 670**.



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Caption: Workflow for Stellaris® RNA FISH using **Quasar 670** probes.



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- To cite this document: BenchChem. [Initial Assessment of Quasar 670 for Fluorescence Imaging: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15977218/docs#initial-assessment-of-quasar-670-for-fluorescence-imaging-a-technical-guide>]

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